

# 1,9-Dibromononane-D18 CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,9-Dibromononane-D18

Cat. No.: B12395275

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## Technical Guide: 1,9-Dibromononane-D18

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,9-Dibromononane-D18**, a deuterated isotopologue of 1,9-Dibromononane. Due to the limited availability of specific experimental data for the deuterated form, this document also includes relevant information on the non-deuterated compound to provide a broader context for its potential applications and characteristics.

## Core Compound Identification

**1,9-Dibromononane-D18** is a stable isotope-labeled version of 1,9-Dibromononane where 18 hydrogen atoms have been replaced by deuterium.

Identifier	Value
CAS Number	150017-89-3[1]
Molecular Formula	C9D18Br2[1]

## Physicochemical Properties

Quantitative data for **1,9-Dibromononane-D18** is not readily available in the public domain. The following table summarizes the known physicochemical properties of the non-deuterated

form, 1,9-Dibromononane. These values provide a close approximation for the deuterated compound.

Property	Value	Source
Molecular Weight	286.05 g/mol	[2][3]
Density	1.407 g/mL at 25 °C	[3]
Boiling Point	285-288 °C	[3]
Melting Point	-2 °C	[3]
Refractive Index	n <sub>20/D</sub> 1.496	[3]
Flash Point	>230 °F	[3]

## Applications in Research and Development

Deuterated compounds like **1,9-Dibromononane-D18** are valuable tools in scientific research, primarily utilized for:

- **Tracer Studies:** In metabolic studies, the deuterium labeling allows for the tracking of the molecule and its metabolites within a biological system.
- **Kinetic Isotope Effect Studies:** The difference in mass between hydrogen and deuterium can affect the rate of chemical reactions. Studying these kinetic isotope effects can provide insights into reaction mechanisms.
- **Internal Standards:** In quantitative analysis using mass spectrometry, deuterated compounds are often used as internal standards due to their similar chemical behavior to the non-deuterated analyte but distinct mass.

The non-deuterated form, 1,9-Dibromononane, is primarily used as a chemical intermediate in organic synthesis.[3][4] One notable application is in the synthesis of the carbamate nerve agent EA-4056.[5]

## Experimental Protocols

While specific experimental protocols for **1,9-Dibromononane-D18** are not widely published, the following section details a general synthesis protocol for its non-deuterated counterpart, 1,9-Dibromononane. This protocol can likely be adapted for the synthesis of the deuterated compound by using a deuterated starting material.

## Synthesis of 1,9-Dibromononane

This protocol describes the synthesis of 1,9-Dibromononane from 1,9-nonanediol.

Materials:

- 1,9-nonanediol
- Carbon tetrabromide (CBr<sub>4</sub>)
- Sodium bromide (NaBr)
- Copper catalyst
- Anhydrous Dimethylformamide (DMF)
- Ether (Et<sub>2</sub>O)
- Water (H<sub>2</sub>O)
- Saturated aqueous Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution
- Brine
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- To an oven-dried reaction vial equipped with a stir bar, add the copper catalyst (0.01 equiv), 1,9-nonanediol (1.0 equiv), carbon tetrabromide (2.0 equiv), and sodium bromide (2.0 equiv).  
[4]
- Cap the vial and purge with a stream of nitrogen.[4]

- Add anhydrous DMF via syringe.[4]
- Stir the reaction mixture under a purple LED (394 nm) for 24 hours.[4]
- After 24 hours, pour the mixture into a separatory funnel containing Et<sub>2</sub>O and H<sub>2</sub>O.[4]
- Separate the layers and extract the aqueous layer with Et<sub>2</sub>O.[4]
- Combine the organic layers and wash with saturated Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution and brine.[4]
- Dry the organic layer over Na<sub>2</sub>SO<sub>4</sub> and concentrate in vacuo.[4]
- Purify the residue by chromatography (100% hexanes) to yield 1,9-Dibromononane.[4]

## Visualizations

### Synthesis Workflow for 1,9-Dibromononane

The following diagram illustrates the key steps in the synthesis of 1,9-Dibromononane.

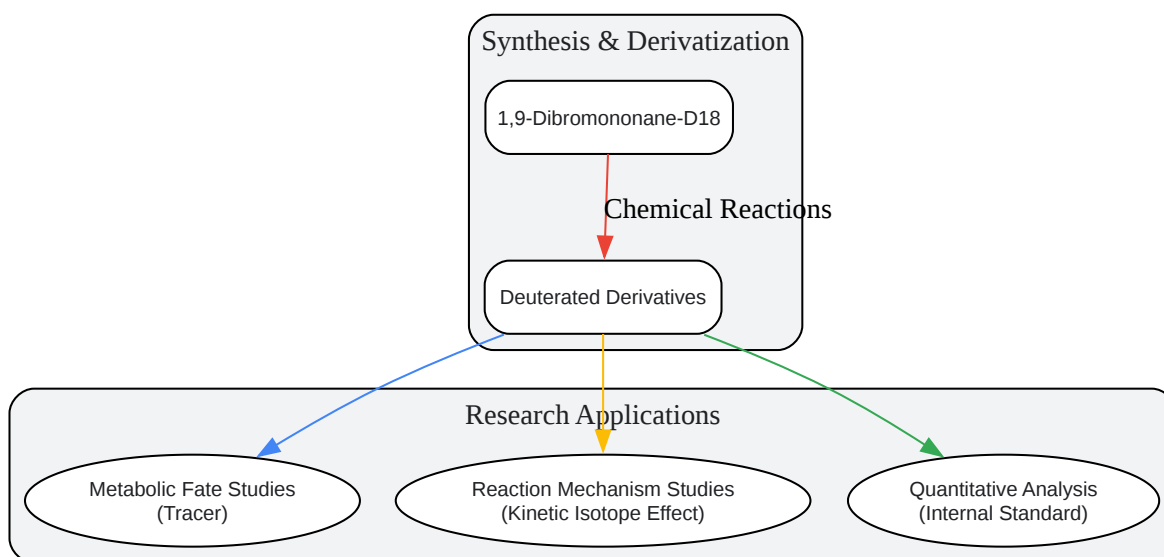


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Synthesis of 1,9-Dibromononane Workflow

### Conceptual Applications of 1,9-Dibromononane-D18

This diagram illustrates the potential research applications of deuterated 1,9-Dibromononane.



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### Potential Research Applications of **1,9-Dibromononane-D18**

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 1,9-Dibromononane | C<sub>9</sub>H<sub>18</sub>Br<sub>2</sub> | CID 20677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,9-Dibromononane [chembk.com]
- 4. 1,9-DIBROMONONANE | 4549-33-1 [chemicalbook.com]
- 5. 1,9-Dibromononane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [1,9-Dibromononane-D18 CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at:

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